

2-(4-Chloro-2-fluorophenyl)propan-2-amine chemical properties

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-(4-Chloro-2-fluorophenyl)propan-2-amine

CAS No.: 920501-76-4

Cat. No.: B12094329

[Get Quote](#)

An In-depth Technical Guide to **2-(4-Chloro-2-fluorophenyl)propan-2-amine**: Properties, Synthesis, and Applications

Abstract

This technical guide provides a comprehensive overview of **2-(4-Chloro-2-fluorophenyl)propan-2-amine**, a halogenated aromatic amine with significant potential as a versatile building block in medicinal chemistry and drug development. Due to the limited availability of direct experimental data for this specific compound in public literature, this document synthesizes information from closely related structural analogs and established principles of chemical reactivity and spectroscopy. We will explore its core chemical and physical properties, propose robust synthetic pathways, predict its spectroscopic signature, and discuss its potential applications, particularly focusing on the strategic roles of its fluorine and chlorine substituents in modulating pharmacokinetic and pharmacodynamic properties. This guide is intended for researchers, synthetic chemists, and drug development professionals seeking to leverage this and similar scaffolds in their work.

Core Chemical and Physical Properties

2-(4-Chloro-2-fluorophenyl)propan-2-amine is a substituted phenethylamine derivative featuring a tertiary carbon attached to the aromatic ring, a primary amine, and two key halogen substituents. The strategic placement of chloro and fluoro groups is known to significantly influence a molecule's electronic properties, lipophilicity, and metabolic stability, making this a compound of interest for synthetic programs.^{[1][2]}

While specific experimental data is not widely published, its fundamental properties can be reliably predicted.

Property	Data / Predicted Value
IUPAC Name	2-(4-Chloro-2-fluorophenyl)propan-2-amine
Molecular Formula	C ₉ H ₁₁ ClFN
Molecular Weight	187.64 g/mol
CAS Number	Not readily available in public databases
Physical State	Predicted to be a solid at room temperature, especially as a hydrochloride salt. ^[3]
Solubility	Expected to be soluble in organic solvents such as methanol, ethanol, and DMSO.
pKa (Amine)	The basicity of the primary amine is expected to be lower than non-halogenated analogs due to the electron-withdrawing effects of the fluorine and chlorine atoms on the phenyl ring. ^[4]

Chemical Structure:

The image you are requesting does not exist or is no longer available.

imgur.com

(Image generated for illustrative purposes)

Proposed Synthetic Pathways

The synthesis of **2-(4-Chloro-2-fluorophenyl)propan-2-amine** can be approached through several established methodologies in organic chemistry. The following protocols are proposed based on high-yielding transformations used for structurally similar amines.^{[5][6]}

Pathway A: Synthesis via Ritter Reaction

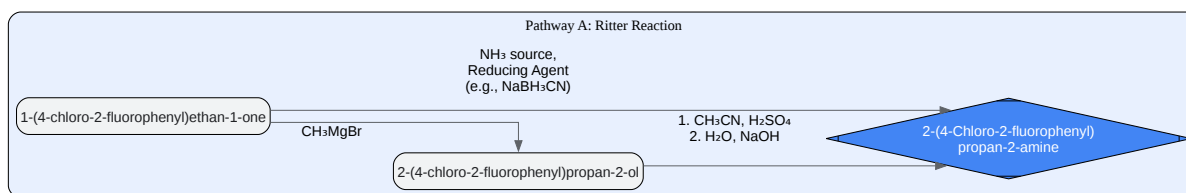
The Ritter reaction provides a direct route from a tertiary alcohol to a tertiary amine. This pathway is advantageous for its straightforward nature and use of common reagents. The required precursor, 2-(4-chloro-2-fluorophenyl)propan-2-ol, can be synthesized from the corresponding ketone, 1-(4-chloro-2-fluorophenyl)ethan-1-one, via Grignard reaction with methylmagnesium bromide.

- **Reaction Setup:** In a three-neck round-bottom flask equipped with a magnetic stirrer, dropping funnel, and nitrogen inlet, dissolve 2-(4-chloro-2-fluorophenyl)propan-2-ol (1.0 eq) in acetonitrile (5-10 volumes).
- **Acid Addition:** Cool the mixture to 0°C in an ice bath. Slowly add concentrated sulfuric acid (2.0-3.0 eq) dropwise, maintaining the internal temperature below 10°C.
- **Reaction:** Allow the mixture to warm to room temperature and stir for 12-24 hours. Monitor the reaction progress by thin-layer chromatography (TLC) or LC-MS.
- **Hydrolysis:** Upon completion, carefully pour the reaction mixture onto crushed ice and stir. Basify the aqueous solution to pH > 12 by the slow addition of concentrated sodium hydroxide solution while cooling in an ice bath.
- **Extraction & Purification:** Extract the aqueous layer with an organic solvent (e.g., ethyl acetate or dichloromethane) three times. Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude amine can be purified by column chromatography or by forming the hydrochloride salt.

Pathway B: Synthesis via Reductive Amination

Reductive amination is a highly versatile and widely used method for amine synthesis, starting from a ketone precursor. This pathway avoids the use of highly corrosive concentrated acids required for the Ritter reaction.

- **Imine Formation:** In a round-bottom flask, dissolve 1-(4-chloro-2-fluorophenyl)ethan-1-one (1.0 eq) and a high concentration ammonia source, such as ammonium acetate (excess, ~10 eq), in anhydrous methanol. Stir the mixture at room temperature for 1-2 hours to facilitate the formation of the imine intermediate.^[5]
- **Reduction:** Cool the reaction mixture to 0°C. Add a reducing agent, such as sodium cyanoborohydride (NaBH_3CN) or sodium triacetoxyborohydride ($\text{NaBH}(\text{OAc})_3$) (1.5-2.0 eq), portion-wise.
- **Reaction:** Allow the reaction to warm to room temperature and stir overnight. Monitor for the disappearance of the imine intermediate by TLC or GC-MS.
- **Workup:** Quench the reaction by the slow addition of water. Remove the methanol under reduced pressure. Add an aqueous base (e.g., 1M NaOH) to adjust the pH to >12.
- **Extraction & Purification:** Extract the product with an organic solvent (e.g., diethyl ether or ethyl acetate). Combine the organic layers, dry over a suitable drying agent (e.g., MgSO_4), filter, and concentrate in vacuo. Purify the resulting crude amine as described in Pathway A.



[Click to download full resolution via product page](#)

Caption: Proposed synthetic routes to the target amine.

Predicted Spectroscopic Profile

The structural characterization of **2-(4-Chloro-2-fluorophenyl)propan-2-amine** can be achieved using standard spectroscopic techniques. The following data are predicted based on analyses of similar structures.[\[5\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Technique	Predicted Observations
^1H NMR (CDCl_3 , 400 MHz)	δ ~7.2-7.5 ppm: Complex multiplet, 3H (Aromatic protons). δ ~1.7 ppm: Singlet, 6H (Two equivalent $-\text{CH}_3$ groups). δ ~1.5 ppm (variable): Broad singlet, 2H ($-\text{NH}_2$ protons, D_2O exchangeable).
^{13}C NMR (CDCl_3 , 100 MHz)	δ ~160-165 ppm: Aromatic Carbon (C-F), exhibiting a large ^1J C-F coupling constant. δ ~115-145 ppm: Aromatic Carbons (signals for C-Cl, C-C, and other C-H carbons). δ ~55-60 ppm: Quaternary Carbon (C-N). δ ~25-30 ppm: Methyl Carbons ($-\text{CH}_3$).
Mass Spectrometry (EI)	Molecular Ion ($[\text{M}]^+$): Expected at $m/z = 187$, with a characteristic $M+2$ peak at $m/z = 189$ in an ~3:1 ratio, indicative of the chlorine isotope. Base Peak: Likely $m/z = 172$, corresponding to the loss of a methyl group ($[\text{M}-15]^+$) via alpha-cleavage, a common fragmentation for amines. [5] Other Fragments: A peak corresponding to the fluorochlorophenyl cation could also be observed.
Infrared (IR)	~3400-3300 cm^{-1} : N-H stretching vibrations (a doublet characteristic of a primary amine).[7] ~3100-3000 cm^{-1} : Aromatic C-H stretching. ~2980-2850 cm^{-1} : Aliphatic C-H stretching. ~1620-1580 cm^{-1} : N-H bending vibration.[11] ~1600 & 1500 cm^{-1} : Aromatic C=C stretching. ~1250-1200 cm^{-1} : Strong, sharp absorption from C-F stretching.[5] ~850-800 cm^{-1} : Aromatic C-H bending.

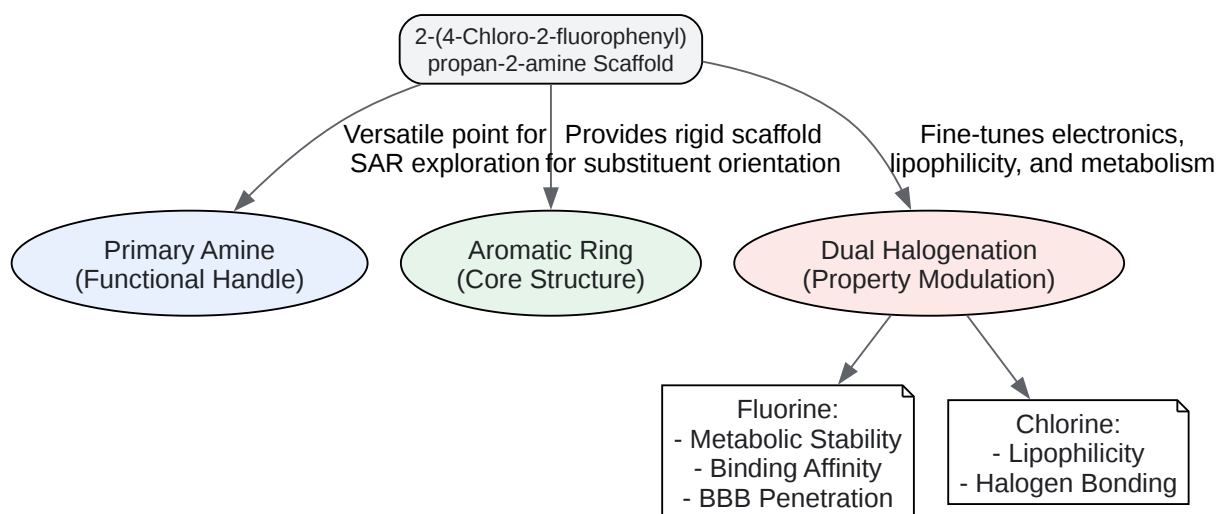
Role in Medicinal Chemistry and Drug Development

The title compound is not a known therapeutic agent itself but serves as a valuable scaffold for building more complex molecules. The combination of a tertiary amine "head" and a dual-

halogenated aromatic "tail" provides distinct pharmacophoric elements for rational drug design.

- **Influence of Fluorine:** The substitution of hydrogen with fluorine is a well-established strategy in medicinal chemistry. The 2-fluoro substituent can enhance metabolic stability by blocking sites susceptible to oxidative metabolism, increase binding affinity to target proteins through favorable electrostatic interactions, and improve penetration of the blood-brain barrier.[\[1\]](#)[\[12\]](#)
- **Influence of Chlorine:** The 4-chloro substituent significantly increases the lipophilicity of the aromatic ring, which can enhance membrane permeability and oral absorption. It also provides an additional point of interaction (e.g., halogen bonding) within a protein's binding pocket, potentially increasing potency and selectivity.[\[2\]](#)
- **Amine Functional Handle:** The primary amine is a key functional group that serves as a versatile attachment point for building diversity. It readily undergoes reactions like acylation, sulfonylation, and alkylation, allowing chemists to systematically explore structure-activity relationships (SAR) by introducing a wide array of side chains.[\[5\]](#)

This scaffold is structurally related to classes of compounds known to have psychoactive or other biological properties, such as substituted amphetamines and cathinones.[\[13\]](#)[\[14\]](#) Its derivatives could be explored as potential modulators of central nervous system targets, ion channels, or enzymes, depending on the modifications made to the primary amine.



[Click to download full resolution via product page](#)

Caption: Key pharmacophoric regions of the scaffold.

Safety and Handling

As with any laboratory chemical, **2-(4-Chloro-2-fluorophenyl)propan-2-amine** should be handled by trained professionals in a well-ventilated chemical fume hood.^[15] Based on safety data sheets for analogous aromatic amines, the following hazards should be anticipated:

- Health Hazards: Harmful if swallowed, in contact with skin, or if inhaled.^[16] Causes skin irritation and serious eye irritation.^[17]
- Personal Protective Equipment (PPE): Wear appropriate protective gloves (e.g., nitrile), chemical safety goggles, and a lab coat.^[18]
- Handling: Avoid breathing dust, fumes, or vapors. Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.^{[15][19]}
- Storage: Store in a cool, dry, and well-ventilated area. Keep the container tightly closed and away from incompatible materials such as strong oxidizing agents.^{[16][18]}

- First Aid:
 - Skin Contact: Immediately wash with plenty of soap and water. Remove contaminated clothing.[17]
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[17]
 - Ingestion: Rinse mouth. Call a poison control center or physician if you feel unwell.[16]
 - Inhalation: Remove person to fresh air and keep comfortable for breathing.[17]

References

- Reagentia. 2-(4-Fluorophenyl)Propan-2-Amine (1 x 1 g). Available at: [\[Link\]](#)
- American Elements. 2-(2-chloro-4-fluorophenyl)propan-2-amine hydrochloride. Available at: [\[Link\]](#)
- PubChem. (2R)-1-(4-chlorophenyl)propan-2-amine. National Center for Biotechnology Information. Available at: [\[Link\]](#)
- Advanced ChemBlocks. 2-(4-Fluoro-2-methylphenyl)propan-2-amine hydrochloride. Available at: [\[Link\]](#)
- Doc Brown's Advanced Organic Chemistry. Infrared spectrum of propan-2-amine. Available at: [\[Link\]](#)
- Roy, et al. (2024). Synthesis of [(2-Chlorophenyl)-(4-fluorophenyl)methylene]-(4-fluorophenyl)amine. MDPI. Available at: [\[Link\]](#)
- SWGDRUG.org. (2013). 2-Fluoroamphetamine. Available at: [\[Link\]](#)
- Doc Brown's Chemistry. 1H NMR spectra of propan-2-amine. Available at: [\[Link\]](#)
- Upthagrove, A. L., Hackett, M., & Nelson, W. L. (1999). Mass spectral fragmentation pathways of propranolol related beta-fluorinated amines studied by electrospray and electron

impact ionization. Rapid communications in mass spectrometry, 13(16), 1671–1679.

Available at: [\[Link\]](#)

- Jatana, N., et al. (2020). Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review. Heliyon, 6(11), e05474. Available at: [\[Link\]](#)
- Xinyanbo.com. 2-(2-chloro-4-fluorophenyl)propan-2-amine hydrochloride. Available at: [\[Link\]](#)
- Wikipedia. 2-Fluoroamphetamine. Available at: [\[Link\]](#)
- Wikipedia. para-Chloroamphetamine. Available at: [\[Link\]](#)
- Doc Brown's Advanced Organic Chemistry. Mass spectrum of propan-2-amine. Available at: [\[Link\]](#)
- Doc Brown's Chemistry. ¹³C NMR spectra of propan-2-amine. Available at: [\[Link\]](#)
- University of Calgary. Sample IR spectra. Available at: [\[Link\]](#)
- WikiEducator.org. Chapter-20: Infrared spectroscopy. Available at: [\[Link\]](#)
- SpectraBase. 1-(4-Fluorophenyl)propan-2-amine. Available at: [\[Link\]](#)
- PubChemLite. 2-(3-chloro-2-fluorophenyl)propan-2-amine hydrochloride. Available at: [\[Link\]](#)
- Power, J. D. (2006). Review: Synthetic Methods for Amphetamine. Trinity College Dublin. Available at: [\[Link\]](#)
- Costa, J. L., et al. (2025). Synthesis, Characterization, and Biological Effects of Chloro-Cathinones: Toxicity and Potential Neurological Impact. International Journal of Molecular Sciences, 26(7), 3540. Available at: [\[Link\]](#)
- Royal Society of Chemistry. (2024). FDA-approved drugs containing dimethylamine pharmacophore: a review of the last 50 years. Available at: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Buy [(2-Chloro-4-fluorophenyl)methyl](methyl)amine | 823188-81-4 [smolecule.com]
- 2. Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review - PMC [pmc.ncbi.nlm.nih.gov]
- 3. 2-(4-Fluorophenyl)propan-2-amine hydrochloride | Sigma-Aldrich [sigmaaldrich.com]
- 4. Mass spectral fragmentation pathways of propranolol related beta-fluorinated amines studied by electrospray and electron impact ionization - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. 2-(4-Fluorophenyl)propan-2-amine hydrochloride | 1216563-60-8 | Benchchem [benchchem.com]
- 6. csclub.uwaterloo.ca [csclub.uwaterloo.ca]
- 7. infrared spectrum of propan-2-amine (2-aminopropane) C₃H₉N (CH₃)₂CHNH₂ prominent wavenumbers cm⁻¹ detecting functional groups present finger print for identification of isopropylamine 2-propylamine 2-propanamine image diagram doc brown's advanced organic chemistry revision notes [docbrown.info]
- 8. 1H proton nmr spectrum of propan-2-amine (2-aminopropane) C₃H₉N (CH₃)₂CHNH₂ low/high resolution analysis interpretation of chemical shifts ppm spin spin line splitting H-1 isopropylamine 2-propylamine 2-propanamine 1-H nmr explaining spin-spin coupling for line splitting doc brown's advanced organic chemistry revision notes [docbrown.info]
- 9. mass spectrum of propan-2-amine (2-aminopropane) C₃H₉N (CH₃)₂CHNH₂ fragmentation pattern of m/z m/e ions for analysis and identification of isopropylamine 2-propylamine 2-propanamine image diagram doc brown's advanced organic chemistry revision notes [docbrown.info]
- 10. 13C nmr spectrum of propan-2-amine (2-aminopropane) C₃H₉N (CH₃)₂CHNH₂ analysis of chemical shifts ppm interpretation of C-13 chemical shifts ppm of isopropylamine 2-propylamine 2-propanamine C13 13-C nmr doc brown's advanced organic chemistry revision notes [docbrown.info]
- 11. wikieducator.org [wikieducator.org]
- 12. 2-Fluoroamphetamine - Wikipedia [en.wikipedia.org]

- [13. para-Chloroamphetamine - Wikipedia \[en.wikipedia.org\]](#)
- [14. Synthesis, Characterization, and Biological Effects of Chloro-Cathinones: Toxicity and Potential Neurological Impact - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [15. enamine.enamine.net \[enamine.enamine.net\]](#)
- [16. keyorganics.net \[keyorganics.net\]](#)
- [17. fishersci.com \[fishersci.com\]](#)
- [18. fishersci.com \[fishersci.com\]](#)
- [19. static.cymitquimica.com \[static.cymitquimica.com\]](#)
- To cite this document: BenchChem. [2-(4-Chloro-2-fluorophenyl)propan-2-amine chemical properties]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12094329/docs#2-4-chloro-2-fluorophenyl-propan-2-amine-chemical-properties\]](https://www.benchchem.com/product/b12094329/docs#2-4-chloro-2-fluorophenyl-propan-2-amine-chemical-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check